

Scrambled 10Panx: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Scrambled 10Panx

Cat. No.: B612424

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, preparation, and use of **Scrambled 10Panx**, a crucial negative control peptide for studies involving the Pannexin 1 (PANX1) channel inhibitor, 10Panx.

Introduction

Scrambled 10Panx is a non-biologically active peptide with the same amino acid composition as 10Panx, but with a randomized sequence.^[1] It is an essential tool for researchers studying the roles of PANX1 channels in various physiological and pathological processes, including ATP release, inflammation, and neuropathic pain.^{[2][3]} By using **Scrambled 10Panx** as a negative control, researchers can ensure that the observed effects of 10Panx are specific to the inhibition of PANX1 channels and not due to non-specific peptide effects.^[1]

Data Presentation

Physicochemical Properties and Solubility

The molecular weight of both 10Panx and **Scrambled 10Panx** is approximately 1242.37 g/mol.^{[3][4][5][6]} This allows for the accurate preparation of molar solutions. The solubility of **Scrambled 10Panx** can vary depending on the solvent and the specific batch of the peptide. The following table summarizes the reported solubility data.

Solvent	Reported Solubility (as provided by vendors)	Calculated Molar Concentration (mM)	Vendor/Source
Sterile Water	Soluble to 0.50 mg/ml	~0.40 mM	APExBIO[7]
DMSO	≥31.05 mg/mL	~25 mM	RayBiotech[8]
DMSO	≥ 24 mg/mL	~19.3 mM	AbMole BioScience[6]

Note: The solubility of lyophilized peptides can be influenced by factors such as pH and the presence of salts. It is always recommended to test the solubility of a small amount of the peptide in the desired solvent before preparing a bulk stock solution.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Scrambled 10Panx

This protocol outlines the steps for reconstituting lyophilized **Scrambled 10Panx** to prepare a stock solution.

Materials:

- Lyophilized **Scrambled 10Panx** peptide
- Sterile, nuclease-free water, DMSO, or other appropriate solvent
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 10-20 minutes. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.

- **Solvent Addition:** Carefully open the vial and add the desired volume of the appropriate solvent to achieve the target concentration (e.g., for a 10 mM stock solution in DMSO, add 80.5 μ L of DMSO to 1 mg of peptide).
- **Dissolution:** Gently vortex or sonicate the vial to ensure the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particles. For peptides that are difficult to dissolve, warming the tube at 37°C for 10 minutes or using an ultrasonic bath may be helpful.^[7]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. Stock solutions in DMSO can be stored at -80°C for up to 6 months.^[6]

Protocol 2: Use of Scrambled 10Panx in a Pannexin 1 Dye Uptake Assay

This protocol describes a typical ethidium bromide (Etd) uptake assay to assess the inhibitory activity of 10Panx on PANX1 channels, using **Scrambled 10Panx** as a negative control.

Materials:

- Cells expressing PANX1 channels (e.g., HEK293 cells overexpressing PANX1, or a cell line with endogenous expression)
- 10Panx peptide stock solution
- **Scrambled 10Panx** peptide stock solution
- PANX1 channel agonist (e.g., ATP, BzATP)
- Ethidium bromide (Etd) solution
- Assay buffer (e.g., Hanks' Balanced Salt Solution - HBSS)
- Fluorescence microplate reader or fluorescence microscope

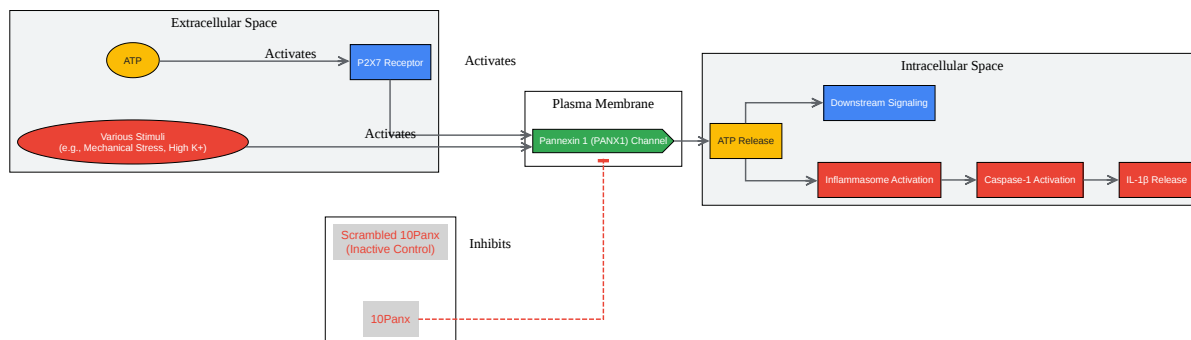
Procedure:

- Cell Seeding: Seed the cells in a 96-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- Peptide Pre-incubation:
 - Prepare working solutions of 10Panx and **Scrambled 10Panx** in the assay buffer at the desired final concentration (e.g., 100 μ M).
 - Include a vehicle control (assay buffer with the same final concentration of the solvent used for the peptide stock, e.g., 0.1% DMSO).
 - Remove the cell culture medium and wash the cells once with the assay buffer.
 - Add the working solutions of the peptides or vehicle control to the respective wells and incubate for 15-30 minutes at room temperature.
- Dye and Agonist Addition:
 - Prepare a solution containing both the PANX1 agonist (e.g., 500 μ M ATP) and Etd (e.g., 5 μ M) in the assay buffer.
 - Add this solution to the wells containing the pre-incubated cells.
- Fluorescence Measurement:
 - Immediately begin measuring the fluorescence intensity using a microplate reader or microscope.
 - Set the excitation and emission wavelengths appropriate for Etd (e.g., ~525 nm excitation and ~600 nm emission).
 - Record the fluorescence at regular intervals (e.g., every 1-2 minutes) for a total duration of 15-30 minutes.
- Data Analysis:

- Subtract the background fluorescence from all readings.
- Plot the fluorescence intensity over time for each condition.
- Compare the rate of Etd uptake in cells treated with 10Panx, **Scrambled 10Panx**, and the vehicle control. A significant reduction in the rate of dye uptake in the 10Panx treated cells compared to the vehicle and **Scrambled 10Panx** treated cells indicates specific inhibition of PANX1 channels.

Visualizations

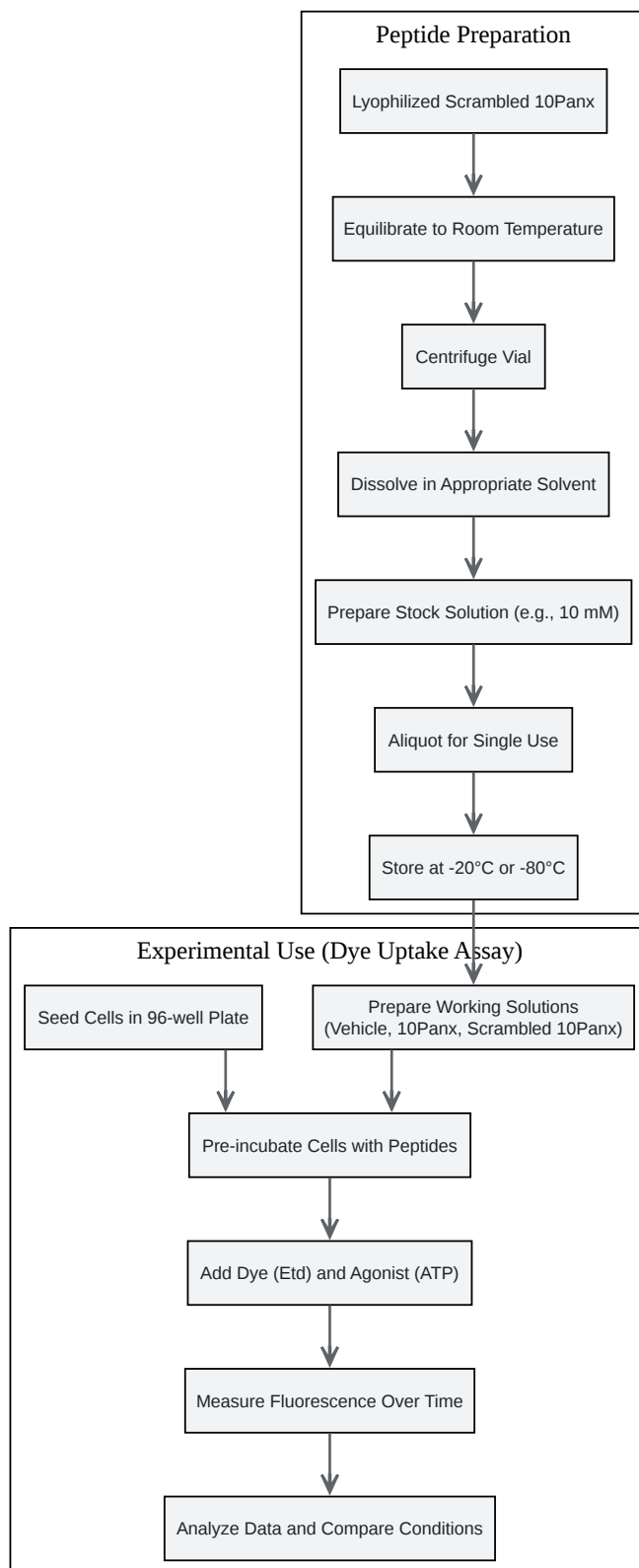
PANX1 Signaling Pathway



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Caption: PANX1 channel activation and downstream signaling.

Experimental Workflow for Scrambled 10Panx Preparation and Use



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